

trans-1,3-Cyclohexanediamine Hydrochloride: Structural Characterization & Technical Guide

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Compound of Interest

Compound Name: *1,3-Cyclohexanediamine hydrochloride*
Cat. No.: *B13818163*

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Executive Summary

trans-1,3-Cyclohexanediamine hydrochloride (CAS: 26883-70-5 for free base; salt forms vary) is a critical chiral scaffold in drug discovery, distinct from its more common 1,2-isomer (used in oxaliplatin). Unlike the cis-isomer, which adopts a stable diequatorial conformation, the trans-isomer exists in a dynamic equilibrium of axial-equatorial conformers. This guide provides an authoritative analysis of its stereochemistry, a validated protocol for its isolation from diastereomeric mixtures, and its application as a pharmacophore linker.

Structural Analysis & Stereochemistry

Stereochemical Configuration

The 1,3-cyclohexanediamine system exhibits diastereomerism. Understanding the distinction between the cis and trans forms is fundamental to its isolation.

- **cis-Isomer (Meso):** The (1R,3S) configuration allows both amino groups to adopt an equatorial position (1e, 3e) in the chair conformation. This is the thermodynamic minimum (). It possesses a plane of symmetry, making it achiral (meso).

- trans-Isomer (Chiral): The trans-isomer exists as a pair of enantiomers: (1R,3R) and (1S,3S). In the chair conformation, geometric constraints force one amino group to be axial and the other equatorial (1a, 3e).

Conformational Dynamics

Unlike the cis-isomer, the trans-isomer cannot adopt a diequatorial conformation. It undergoes rapid ring-flipping between two degenerate chair forms.

- State A: C1-NH

(axial) / C3-NH

(equatorial)

- State B: C1-NH

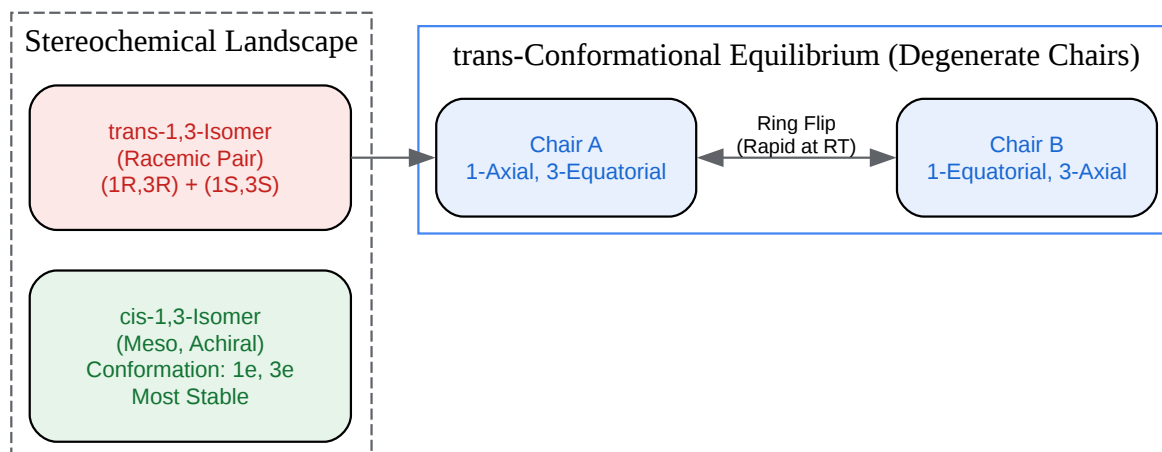
(equatorial) / C3-NH

(axial)

This 1,3-diaxial interaction (between the axial amine and C5-axial hydrogen) introduces steric strain, making the trans-isomer thermodynamically less stable than the cis-isomer. However, in the dihydrochloride salt form, crystal packing forces and hydrogen bonding networks significantly stabilize the lattice, often altering the solubility profile to favor the precipitation of the trans-isomer in specific solvents.

Visualization of Conformational Equilibrium

The following diagram illustrates the stereochemical relationship and the ring-flip mechanism of the trans-isomer.



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Figure 1: Stereochemical relationship showing the thermodynamic stability of the cis-isomer and the dynamic equilibrium of the trans-isomer.

Synthesis and Purification Protocol

Synthesis Route

The industrial standard for producing 1,3-cyclohexanediamine involves the catalytic hydrogenation of m-phenylenediamine or 1,3-cyclohexanedione dioxime. These reactions invariably produce a mixture of cis and trans isomers (typically favoring the cis form due to thermodynamics).

Separation of Isomers (The Methanol-HCl Method)

The critical step in acquiring high-purity trans-isomer is the exploitation of solubility differences between the diastereomeric hydrochloride salts. The trans-dihydrochloride is significantly less soluble in methanol than the cis-dihydrochloride.^[1]

Validating Protocol:

- **Salt Formation:** Dissolve the crude diamine mixture (cis/trans) in methanol (10 mL/g of amine).

- Acidification: Slowly add concentrated HCl (2.2 equivalents) while cooling in an ice bath. Maintain temperature to prevent discoloration.
- Crystallization: Heat the solution to reflux () for 30 minutes, then allow it to cool slowly to room temperature, followed by refrigeration at for 12 hours.
- Filtration: The trans-1,3-cyclohexanediamine dihydrochloride crystallizes as white needles. The cis-isomer remains largely in the mother liquor.
- Recrystallization: If purity is , recrystallize from hot methanol/water (95:5).

Enantiomeric Resolution

To isolate the pure (1R,3R) or (1S,3S) enantiomer from the trans-racemate, use L-(+)-Tartaric acid.

- Step 1: Treat the free base trans-diamine with 1 equivalent of L-(+)-tartaric acid in water.
- Step 2: Fractional crystallization. The diastereomeric tartrate salt of one enantiomer will crystallize preferentially.^[2]
- Step 3: Liberate the free amine using NaOH, then convert back to the hydrochloride salt for storage.

Analytical Profiling

Physical Properties (Dihydrochloride Salt)

Property	Value	Notes
Molecular Formula	C	Dihydrochloride
	H	
	Cl	
	N	
Molecular Weight	187.11 g/mol	Free base: 114.19 g/mol
Appearance	White crystalline solid	Hygroscopic
Melting Point	>300°C (dec.) ^[3]	Free base liquid/low melt
Solubility	High: Water; Low: Methanol, Ethanol	Key for purification

NMR Spectroscopy Expectations

Due to the rapid ring flipping at room temperature, the NMR spectrum shows time-averaged symmetry.

- Symmetry: The molecule possesses an effective axis of symmetry in the time-averaged scale (C1 equivalent to C3; C4 equivalent to C6).
- ¹H NMR (D₂O):
 - ppm (m, 2H, H1/H3): Methine protons alpha to nitrogen.
 - ppm (m, 1H, H2): Unique methylene between amines.
 - ppm (m, 6H, H4/H5/H6): Ring methylenes.
 - Note: The H2 protons often appear as a distinct multiplet due to the deshielding effect of two flanking ammonium groups.

Mass Spectrometry

- ESI-MS (+): $m/z = 115.1$

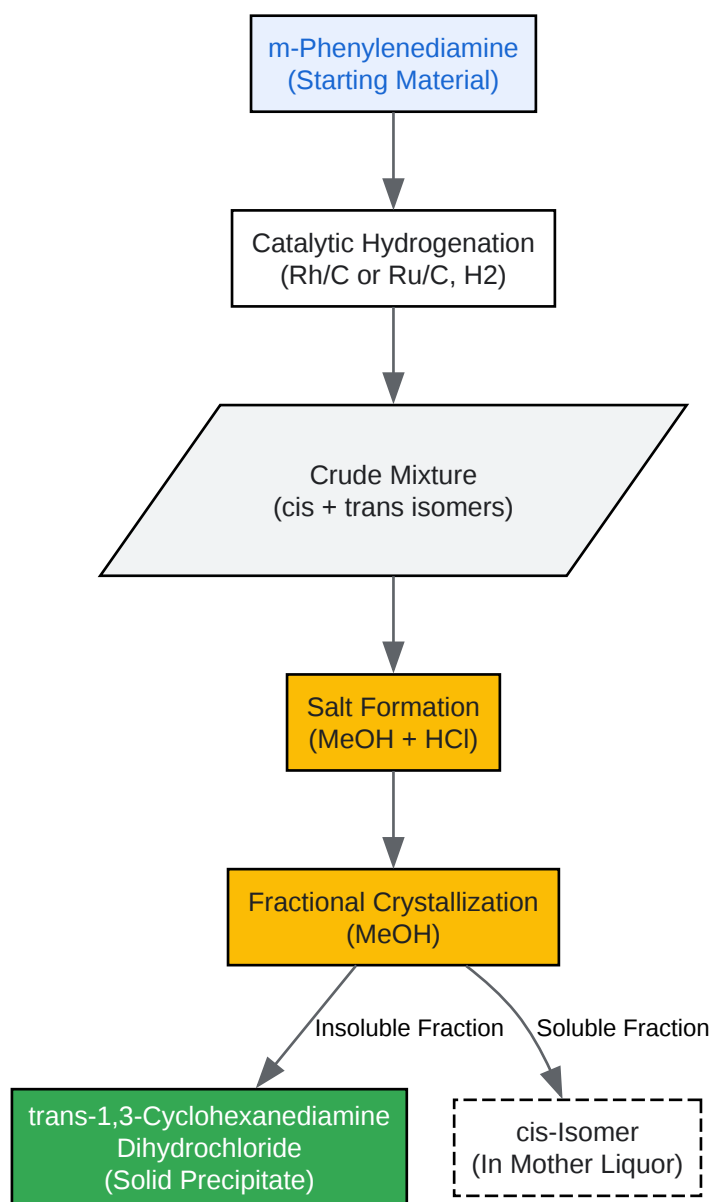
(Free base).

Applications in Drug Development[4]

The trans-1,3-cyclohexanediamine scaffold serves as a rigidified spacer in medicinal chemistry.

- Factor Xa Inhibitors: Used as a conformational lock to orient pharmacophores in specific pockets of the coagulation cascade enzymes.
- Pt(II) Antitumor Complexes: While 1,2-diamines are more common (e.g., Oxaliplatin), 1,3-diamine platinum complexes have been explored for overcoming cisplatin resistance, forming 6-membered chelate rings rather than 5-membered ones.
- Proteomics: Used as a cleavable cross-linker core due to its defined spatial geometry.

Workflow: Synthesis & Application



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Figure 2: Synthesis and purification workflow highlighting the critical methanol-HCl fractionation step.

Safety and Handling

- **Corrosivity:** The free amine is caustic and can cause severe skin burns. The hydrochloride salt is an irritant but safer to handle.

- **Hygroscopicity:** The dihydrochloride salt is hygroscopic. Store in a desiccator or under inert atmosphere (Argon/Nitrogen) to prevent "gumming."
- **Incompatibility:** Avoid strong oxidizing agents.

References

- **Stereochemistry of 1,3-Cyclohexanediamines:**Journal of Organic Chemistry, "Conformational Analysis of 1,3-Disubstituted Cyclohexanes."
- **Separation Protocol:**US Patent 3,880,925, "Separation and purification of cis and trans isomers of cyclohexanediamine."
- **Synthesis Methodology:**MDPI, "Designing a Potential Pathway for the Catalytic Synthesis of 1,3-Cyclohexanediamine."
- **Analytical Data:**PubChem, "trans-1,3-Cyclohexanediamine Compound Summary."
- **Resolution Techniques:**Chiralpedia, "Resolution of Enantiomers via Diastereomeric Salt Formation."

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Sources

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